Physicochemical Profiling of Gefitinib Key Starting Materials: A Quality-by-Design Perspective

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Compound of Interest

Compound Name:	*4-[2-(Dimethylamino)ethoxy]-3-methoxyaniline*
CAS No.:	*909728-80-9*
Cat. No.:	*B2442432*

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Executive Summary

Gefitinib (Iressa®) is a selective Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer (NSCLC). The synthesis of Gefitinib typically follows a convergent route, coupling a quinazoline core with a halogenated aniline tail. The quality of the final Active Pharmaceutical Ingredient (API) is inextricably linked to the physicochemical integrity of its Key Starting Materials (KSMs).

This guide provides a rigorous technical analysis of the two primary regulatory KSMs: 3-Chloro-4-fluoroaniline and 7-Methoxy-6-(3-morpholinopropoxy)quinazolin-4(3H)-one.[1][2] We analyze their solid-state properties, solubility profiles, and impurity tracking to establish a robust control strategy compliant with ICH Q11 principles.

Strategic KSM Selection & Synthetic Logic

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While early discovery routes utilized linear synthesis starting from methyl 3-hydroxy-4-methoxybenzoate, modern industrial processes favor a convergent approach.[1][2] This strategy minimizes the propagation of genotoxic impurities and maximizes yield by coupling two advanced intermediates.

The selected KSMs for this profile are:

- The Nucleophile (Tail): 3-Chloro-4-fluoroaniline (CAS: 367-21-5).[1][2]
- The Electrophile Precursor (Core): 7-Methoxy-6-(3-morpholinopropoxy)quinazolin-4(3H)-one (CAS: 199327-61-2).[1][2][3][4][5][6]

Synthesis Workflow & Impurity Fate Mapping

The following diagram illustrates the convergent synthesis and the critical control points for impurity carryover.

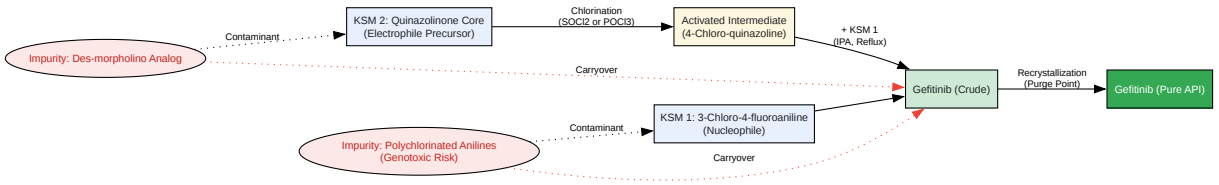

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Figure 1: Convergent synthesis of Gefitinib highlighting the fate of critical impurities from KSMs to final API.

Physicochemical Profile: 3-Chloro-4-fluoroaniline (The Tail)

This aniline derivative forms the "tail" of the Gefitinib molecule, critical for binding within the ATP pocket of the EGFR kinase.[1][2]

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Core Characteristics

3-Chloro-4-fluoroaniline acts as the nucleophile in the SNAr reaction.[1][2] Its low melting point presents unique handling challenges in GMP environments, often requiring melt-transfer systems rather than solid powder handling.[1]

Property	Value	Criticality
CAS Number	367-21-5	Identity
Appearance	White to pale brown crystalline solid	Darkens upon oxidation (air sensitive).[1][2]
Melting Point	42 – 44 °C	High Risk: Material may fuse/agglomerate during storage.
Boiling Point	227 – 228 °C	High boiling point allows high-temp reaction without loss.[1]
Density	1.226 g/cm³	Process engineering calculations.
pKa	~3.6 (Conjugate acid)	Weak base; requires non-protonated form for nucleophilic attack.
Solubility	~10 g/L (Water); Soluble in IPA, Methanol	Reaction solvent compatibility (Isopropanol is standard).

Critical Quality Attributes (CQAs)

- Genotoxicity: As a halogenated aniline, it is structurally alerting. Unreacted levels in the final API must be controlled to ppm levels (typically <20 ppm based on TTC).
- Oxidation: The amine group is prone to oxidation. Nitrogen blanketing during storage is mandatory to prevent formation of azo-dimers which are difficult to purge.[1][2]

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Physicochemical Profile: Quinazolinone Core (The Electrophile)

7-Methoxy-6-(3-morpholinopropoxy)quinazolin-4(3H)-one is the stable precursor.[1][2] It is converted in situ or in a discrete step to the 4-chloro derivative (CAS 199327-59-8) to become reactive.[1][2]

Core Characteristics

This material carries the morpholine side chain, which is essential for the pharmacokinetic solubility of Gefitinib.

Property	Value	Criticality
CAS Number	199327-61-2	Identity
Appearance	White to off-white powder	Stable solid form.[1][2][4]
Melting Point	233 – 236 °C	High crystallinity indicates stability.
Molecular Weight	319.36 g/mol	Stoichiometry calculations.
Solubility	Soluble in DMSO; Slightly soluble in Methanol; Insoluble in Water	Poor solubility requires aggressive solvents or high temp for reaction.
Hygroscopicity	Low to Moderate	Critical: Water content must be <0.5% to prevent hydrolysis of the chlorinating agent (SOCl2) in the next step.

Critical Quality Attributes (CQAs)

- Des-morpholino Impurity: If the morpholine ring is not attached or cleaved, the resulting impurity (7-methoxy-6-(3-chloropropoxy)quinazolin-4-one) will react to form a mutagenic alkylating agent in the final API.[1][2]

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- Particle Size: Due to poor solubility, micronization (D90 < 50 µm) is often required to ensure complete chlorination kinetics.

Analytical Control Strategy

To ensure the integrity of the KSMs, a validated HPLC method is required. The following protocol separates both KSMs and their primary degradation products.

HPLC Protocol for KSM Characterization

This method is self-validating through the resolution of the critical pair (KSM 1 vs. KSM 2).[1]

Chromatographic Conditions:

- Column: Inertsil ODS-3V or Hypersil BDS C18 (250 × 4.6 mm, 5 µm).[1][2]
- Mobile Phase A: 10 mM Ammonium Acetate buffer (pH 5.0).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[7][8][9]
- Detection: UV at 248 nm (Isosbestic point approximation for max sensitivity of both).
- Column Temp: 30 °C.
- Injection Vol: 20 µL.

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	**70**	**30**
15.0	30	70
20.0	30	70
22.0	70	30

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| 30.0 | 70 | 30 |[1][2]

Experimental Logic

- Buffer Selection: Ammonium acetate at pH 5.0 is chosen to suppress the ionization of the morpholine nitrogen (pKa ~8), improving peak shape and retention of the Quinazolinone core.
- Wavelength: 248 nm is selected based on the overlapping UV absorption maxima of the quinazoline ring and the aniline ring, ensuring balanced sensitivity.

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